

# chemical and physical properties of californium-252 metal

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## Compound of Interest

Compound Name: Californium-252

Cat. No.: B1213163

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An in-depth guide to the chemical and physical properties of **Californium-252** (Cf-252) metal, designed for researchers, scientists, and professionals in drug development, is detailed below. This guide synthesizes available data on the element's characteristics, outlines experimental methodologies for its study, and provides visual representations of its synthesis and processing.

## Core Properties of Californium-252

**Californium-252** is a synthetic, radioactive isotope of the actinide element californium. It is a powerful neutron emitter, a property that underpins many of its specialized applications. The metal is silvery-white, malleable, and can be cut with a knife. Its high radioactivity presents significant challenges for experimental study, and as a result, some of its properties are not known with the same precision as those of more common elements.

## Data Presentation: Physical and Chemical Properties

The following tables summarize the key physical, atomic, and nuclear properties of **Californium-252**.

Table 1: Atomic and Nuclear Properties of **Californium-252**

Property	Value
Atomic Number	98
Atomic Mass	252.082 u
Electron Configuration	[Rn] 5f <sup>10</sup> 7s <sup>2</sup>
Electronegativity (Pauling scale)	1.3
Half-life	2.645 years
Decay Modes	Alpha decay (96.9%), Spontaneous Fission (3.1%)
Alpha Decay Energy	6.118 MeV
Average Neutron Energy	2.3 MeV
Neutron Yield	2.3 x 10 <sup>12</sup> neutrons per second per gram

Table 2: Metallic and Bulk Properties of **Californium-252**

Property	Value
Appearance	Silvery-white metallic solid
Melting Point	900 °C (1173 K)
Boiling Point (estimated)	1470 °C (1743 K)
Density (calculated)	15.1 g/cm <sup>3</sup>
Crystal Structure	Double hexagonal close-packed (dhcp) below 600°C; Face-centered cubic (fcc) above 600°C
Magnetic Susceptibility	Paramagnetic

## Experimental Protocols

The determination of the properties of **Californium-252** is a complex undertaking due to its intense radioactivity and limited availability. The following are descriptions of the methodologies that have been employed.

### 1. Crystallography: X-ray Diffraction

The crystal structure of californium metal has been investigated using X-ray diffraction techniques.

- **Sample Preparation:** A small sample of the metal is prepared and mounted on a sample holder within a glovebox to contain radioactive contamination.
- **Data Acquisition:** The sample is irradiated with a monochromatic X-ray beam. The diffracted X-rays are detected at various angles.
- **Analysis:** The resulting diffraction pattern is analyzed to determine the arrangement of atoms in the crystal lattice. This analysis has revealed the existence of two allotropic forms of californium metal.

### 2. Calorimetry: Decay Energy Measurement

The decay energy of **Californium-252** is measured using highly sensitive calorimetric techniques.

- **Encapsulation:** A precisely weighed sample of Cf-252 is encapsulated in a suitable material (e.g., platinum) to contain the radioactive material and its decay products.
- **Measurement:** The encapsulated sample is placed in a calorimeter, which measures the heat generated by radioactive decay.
- **Calculation:** The total decay energy is calculated from the measured heat output and the known mass and isotopic composition of the sample.

### 3. Separation and Purification: Solvent Extraction and Ion Exchange

The separation and purification of **Californium-252** from other actinides produced during its synthesis is a multi-step process.

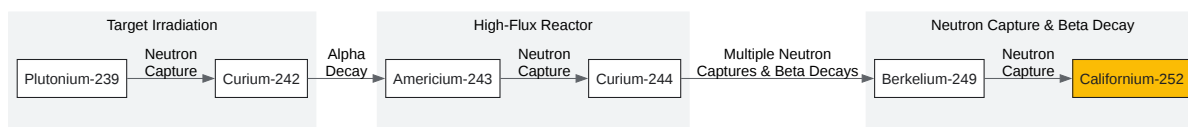
- **Solvent Extraction:** This technique separates elements based on their differing solubilities in two immiscible liquids. For Cf-252, a common method involves dissolving the target material

in an acidic aqueous solution and extracting the californium into an organic solvent containing a complexing agent, such as tributyl phosphate.

- **Ion Exchange Chromatography:** This method separates ions based on their affinity for a solid resin. The solution containing californium is passed through a column packed with an ion-exchange resin. By carefully controlling the composition of the eluent, different elements can be selectively washed off the resin at different times, allowing for the isolation of highly pure **Californium-252**.

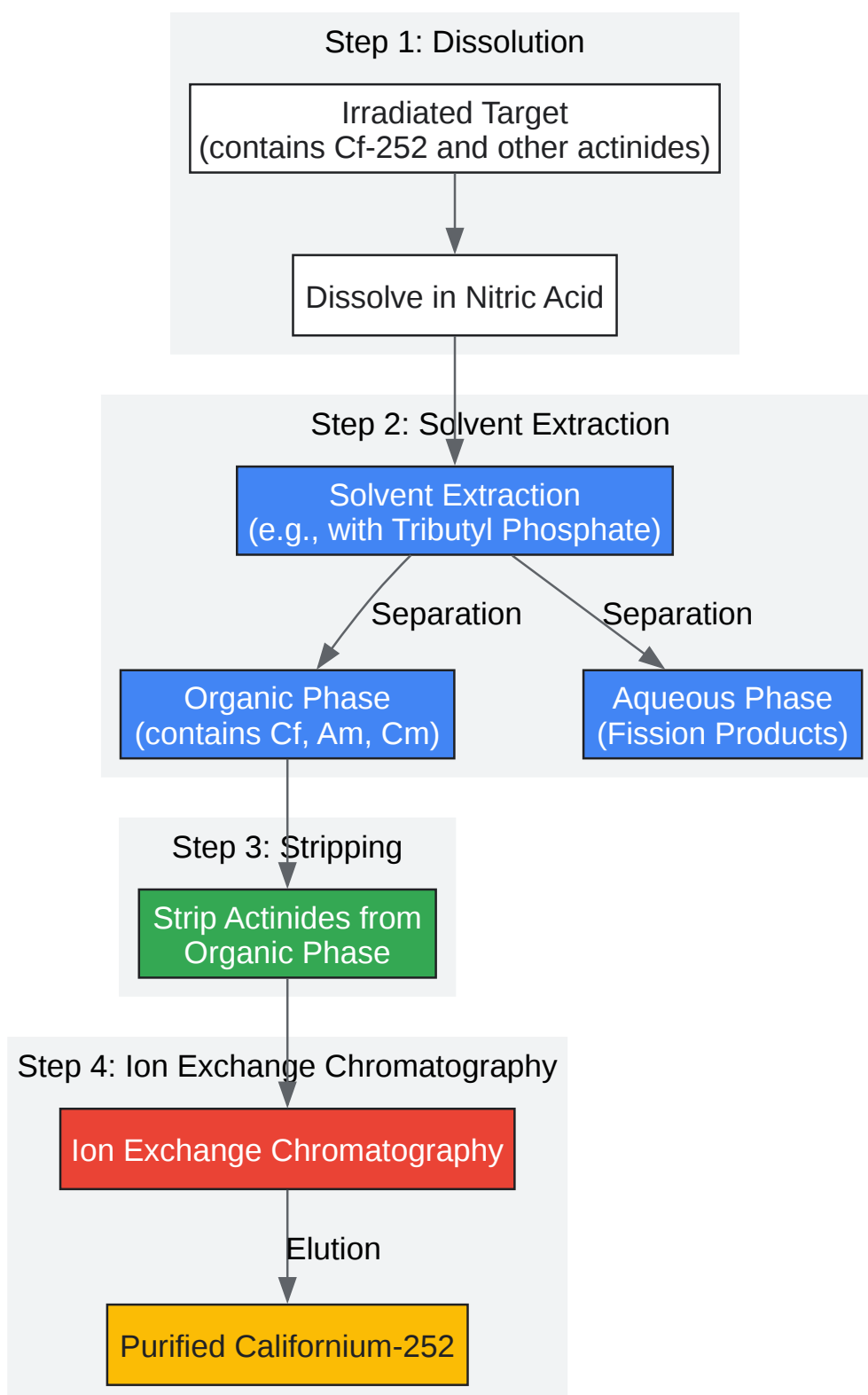
## Visualizations

The following diagrams illustrate the production pathway of **Californium-252** and a typical experimental workflow for its separation.



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Caption: Production pathway of **Californium-252** from Plutonium-239 and Curium-242.



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Caption: A generalized workflow for the separation and purification of **Californium-252**.

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